

3-Ethylisoxazole-5-carboxylic Acid: A Versatile Heterocyclic Building Block in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Ethylisoxazole-5-carboxylic acid*

Cat. No.: B082512

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

3-Ethylisoxazole-5-carboxylic acid, a distinct heterocyclic compound, is emerging as a valuable building block in the landscape of organic synthesis, particularly in the design and development of novel pharmaceutical agents. Its unique structural features, combining the stability of the isoxazole ring with the versatile reactivity of a carboxylic acid moiety, offer medicinal chemists a powerful tool for molecular exploration. The isoxazole scaffold serves as a bioisosteric replacement for other functional groups, often improving the pharmacokinetic and pharmacodynamic profiles of drug candidates. This guide provides a comprehensive overview of the synthesis, key reactions, and applications of **3-ethylisoxazole-5-carboxylic acid**, equipping researchers with the knowledge to effectively utilize this promising synthetic intermediate.

Introduction

The isoxazole ring system is a prominent scaffold in medicinal chemistry, found in a variety of clinically approved drugs and biologically active compounds. The incorporation of an ethyl group at the 3-position and a carboxylic acid at the 5-position of the isoxazole ring endows **3-ethylisoxazole-5-carboxylic acid** with a unique combination of lipophilicity and functionality. This arrangement allows for diverse chemical modifications, making it an attractive starting

material for the synthesis of complex molecular architectures. The carboxylic acid group can be readily converted into a wide range of functional groups, such as esters, amides, and ketones, providing access to a vast chemical space for structure-activity relationship (SAR) studies.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of a building block is crucial for its effective application in synthesis. The key data for **3-ethylisoxazole-5-carboxylic acid** are summarized below.

| Property | Value |
|-------------------|--|
| CAS Number | 14633-21-7 |
| Molecular Formula | C ₆ H ₇ NO ₃ |
| Molecular Weight | 141.12 g/mol |
| Appearance | White to off-white solid |
| Purity | ≥95% (typical) |
| SMILES | O=C(O)c1cc(CC)no1 |
| InChI | InChI=1S/C6H7NO3/c1-2-5-4-6(8)10-9-5/h4H,2H2,1H3,(H,7,8) |

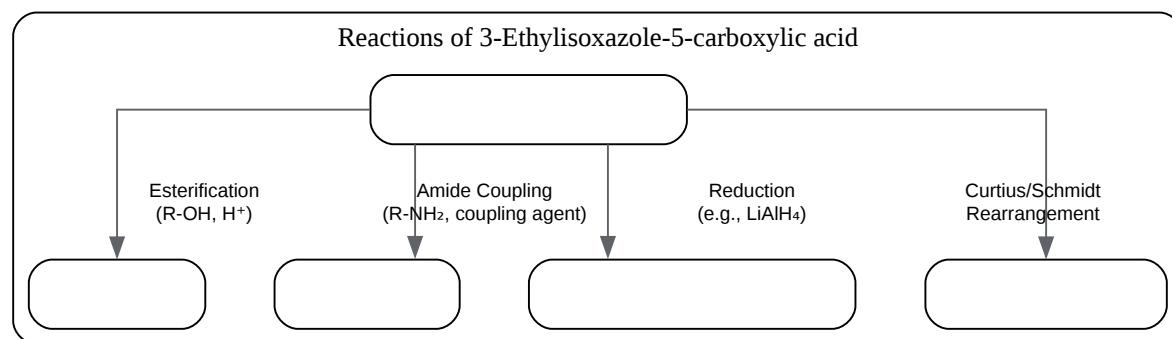
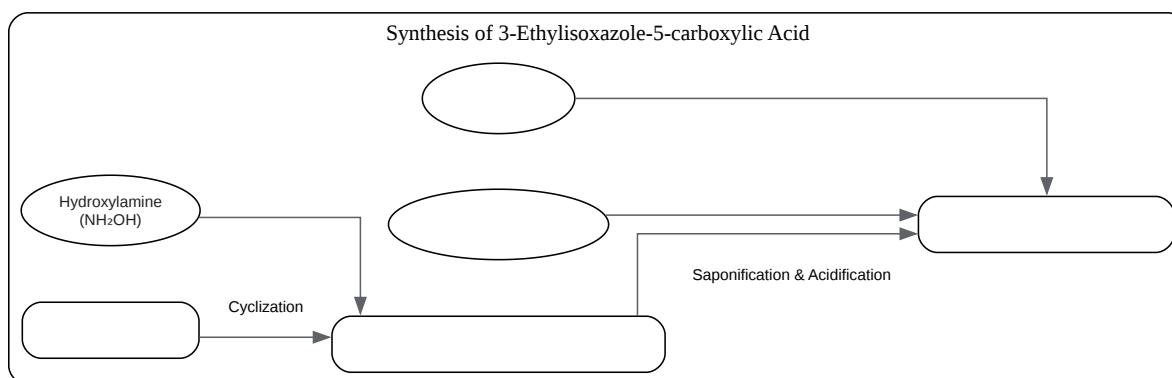
Note: Spectroscopic data for **3-ethylisoxazole-5-carboxylic acid** is not widely available in public databases. Researchers are advised to perform their own analytical characterization (NMR, IR, MS) upon synthesis or acquisition.

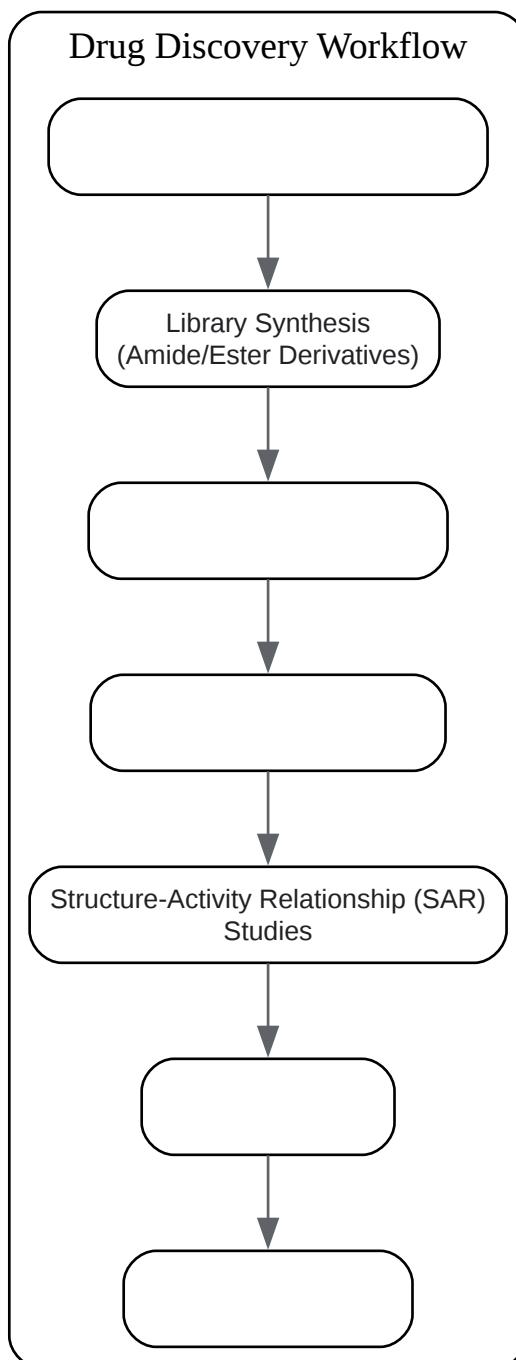
Synthesis of 3-Ethylisoxazole-5-carboxylic Acid

The synthesis of **3-ethylisoxazole-5-carboxylic acid** can be achieved through a multi-step sequence starting from readily available precursors. A general and adaptable strategy involves the construction of the isoxazole ring followed by functional group manipulations.

General Synthetic Approach

A plausible and commonly employed route for the synthesis of 3,5-disubstituted isoxazoles involves the reaction of a β -dicarbonyl compound or its equivalent with hydroxylamine. For **3-ethylisoxazole-5-carboxylic acid**, a suitable starting material would be an ester of 3-oxopentanoic acid. The general workflow is depicted below.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [3-Ethylisoxazole-5-carboxylic Acid: A Versatile Heterocyclic Building Block in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b082512#3-ethylisoxazole-5-carboxylic-acid-as-a-building-block-in-organic-synthesis>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com